

Unveiling the Natural Origins of Brachyside Scaffolds: A Technical Guide

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Compound of Interest

Compound Name: *Brachyside heptaacetate*

Cat. No.: *B15095372*

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A Comprehensive Whitepaper for Researchers, Scientists, and Drug Development Professionals on the Natural Sources, Isolation, and Characterization of Brachyside Glycosides.

This technical guide delves into the natural origins of the "Brachyside" chemical scaffold, a class of flavonol glycosides. While "**Brachyside heptaacetate**" itself is understood to be a semi-synthetic derivative, its core structure is naturally occurring. This document provides an in-depth overview of the botanical sources, detailed isolation protocols, and structural elucidation of the parent "Brachyside" compounds.

Executive Summary

Recent phytochemical investigations have identified the natural source of the "Brachyside" scaffold as the plant species *Caragana brachyantha*. Specifically, novel flavonol glycosides, designated as Brachyside C and Brachyside D, have been isolated from the leaves of this plant. "**Brachyside heptaacetate**" is the acetylated form of a parent "Brachyside" natural product, a common laboratory modification to enhance stability or facilitate structural analysis. This guide consolidates the available scientific data on the natural Brachyside glycosides, presenting it in a format tailored for chemical and pharmaceutical research professionals.

Botanical Source: *Caragana brachyantha*

Caragana brachyantha is a plant species from which Brachyside C and D have been identified[1][2]. This finding corrects the misconception that the "Brachyside" name originates from the Brachystegia genus. The nomenclature is, in fact, derived from the species name brachyantha.

Physicochemical Properties of Brachyside Heptaacetate

While the natural sources of the acetylated form have not been identified, key physicochemical data for **Brachyside heptaacetate** are available through chemical databases.

| Property | Value | Source |
|-------------------|-------------|--------------|
| Molecular Formula | C45H54O22 | [3][4][5][6] |
| Molecular Weight | 946.9 g/mol | [5] |
| CAS Number | 144765-80-0 | [5][6] |

Experimental Protocols: Isolation of Natural Brachyside Glycosides

The following protocols are based on the published methodology for the isolation of Brachyside C and D from the leaves of Caragana brachyantha[1][2].

Extraction

- Plant Material: 5.0 kg of shade-dried leaves of Caragana brachyantha were used.
- Initial Extraction: The dried leaves were extracted with methanol (3 x 10 L) at room temperature.
- Concentration: The combined methanolic extracts were evaporated under reduced pressure to yield a thick, gummy mass (600 g).

Solvent Partitioning

The crude extract was suspended in water and sequentially partitioned with the following solvents to yield respective fractions:

- n-hexane (150 g)
- Chloroform (90 g)
- Ethyl acetate (75 g)
- n-butanol (120 g)

Chromatographic Purification

The n-butanol soluble fraction (100 g) was subjected to further purification:

- Prefiltration: The n-butanol fraction was dissolved in methanol (60 mL) and filtered through Celite to remove suspended materials.
- Size-Exclusion Chromatography: The filtrate was concentrated to 20 mL and chromatographed on a Sephadex LH-20 column.

Further chromatographic steps, as detailed in the source literature, were employed to isolate the pure Brachyside C and D.

Structural Elucidation

The structures of Brachyside C and D were determined through detailed spectroscopic analysis^{[1][2]}.

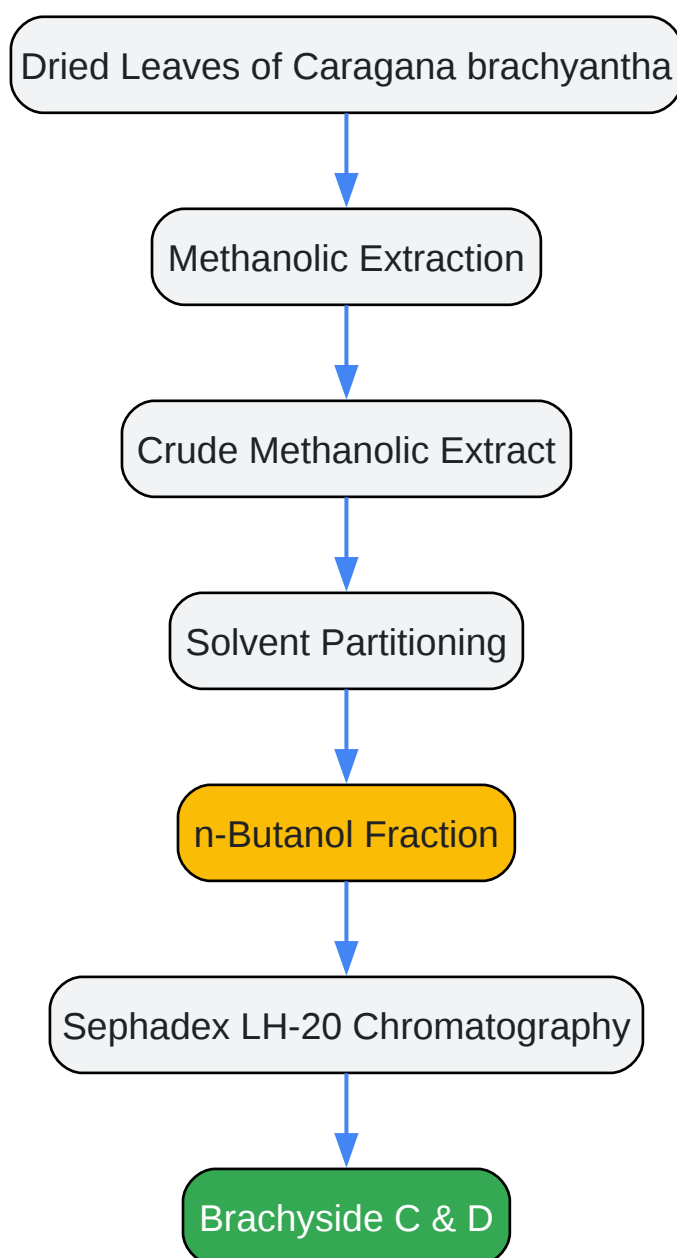
- Brachyside C: Quercetin 5-O-[α -L-rhamnopyranosyl-(1 \rightarrow 6)- β -D-glucopyranoside]-7-O-[α -L-rhamnopyranoside]
- Brachyside D: Quercetin 5-O-[α -L-rhamnopyranosyl-(1 \rightarrow 6)- β -D-glucopyranoside]-7-O-[α -L-rhamnopyranoside]-4'-O-[α -L-rhamnopyranoside]

Biological Activity and Signaling Pathways

Currently, there is limited specific information available in the public domain regarding the biological activities and associated signaling pathways of Brachyside C and D. However, flavonol glycosides as a class are known to exhibit a wide range of pharmacological effects. Further research is warranted to explore the therapeutic potential of these specific compounds.

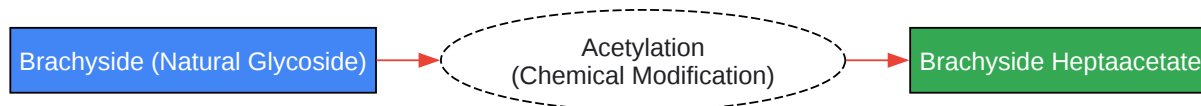
Visualized Workflow and Logical Relationships

The following diagrams illustrate the experimental workflow for the isolation of Brachyside glycosides and the logical relationship between the natural product and its acetylated derivative.



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Caption: Isolation workflow for Brachyside C and D.



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Caption: Relationship between natural Brachyside and its heptaacetate derivative.

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